

Central Administration of Vasotocin in Conscious Fish: Application Notes and Protocols

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Compound of Interest

Compound Name: Vasotocin

Cat. No.: B1584283

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Introduction

Arginine **vasotocin** (AVT) is a nonapeptide hormone in non-mammalian vertebrates, homologous to arginine vasopressin (AVP) in mammals. In fish, AVT plays a crucial role in regulating a wide array of physiological processes and behaviors, including osmoregulation, stress responses, metabolism, social behavior, and reproduction.[1][2] The central administration of AVT directly into the brain ventricles allows for the investigation of its neuromodulatory functions, bypassing the blood-brain barrier and enabling a more precise understanding of its effects on neural circuits.

These application notes provide detailed protocols for the central administration of **vasotocin** in conscious fish, primarily focusing on intracerebroventricular (ICV) cannulation and injection techniques. This document also summarizes the quantitative effects of central AVT administration and illustrates its signaling pathways.

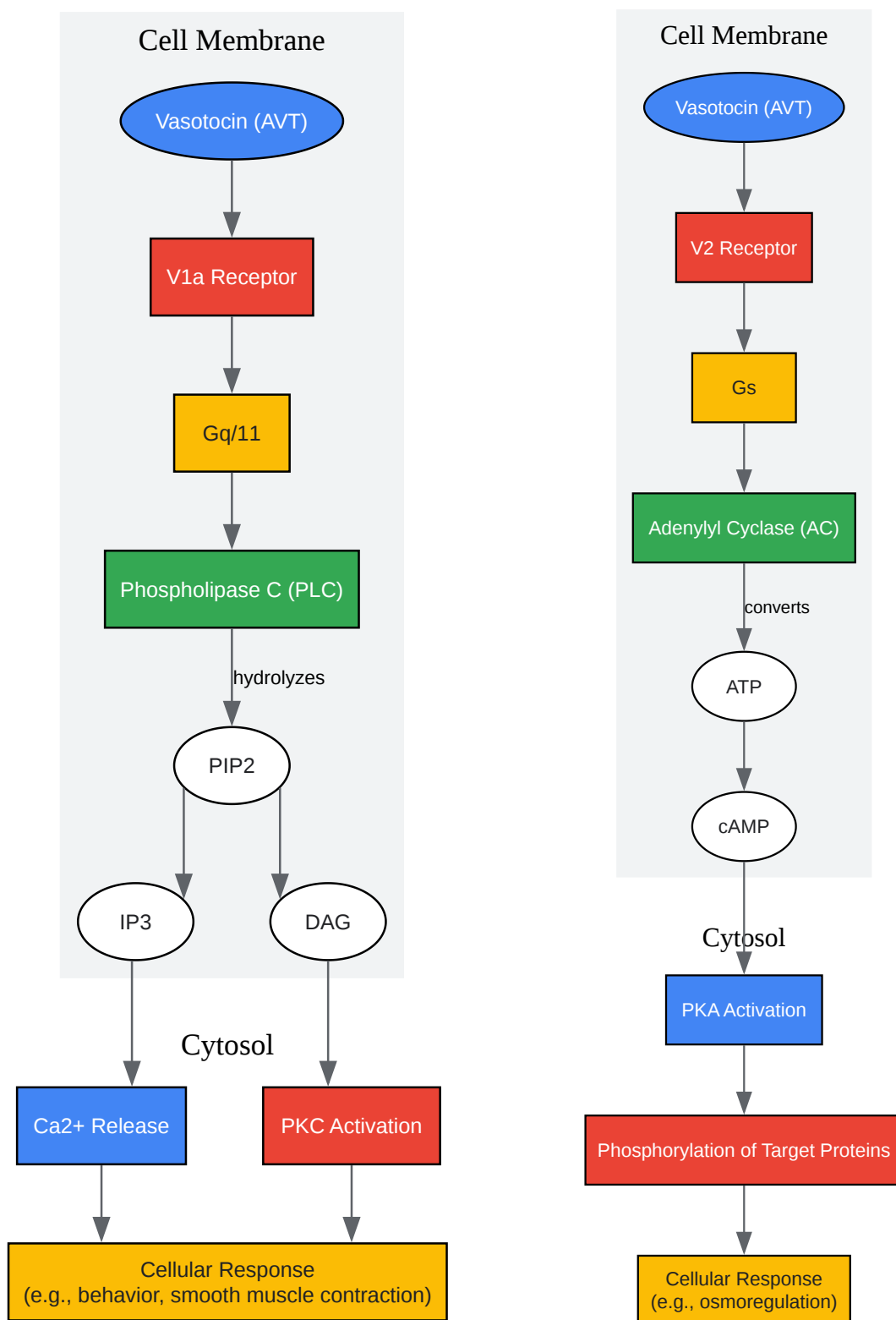
Techniques for Central Administration

The most common and effective method for central administration of neuropeptides like **vasotocin** in conscious fish is through intracerebroventricular (ICV) injection via a surgically

implanted cannula. This technique allows for repeated, direct administration of substances into the cerebrospinal fluid, ensuring their distribution throughout the brain ventricular system.

Experimental Workflow for ICV Cannulation and Injection





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References

- 1. Arginine vasotocin treatment induces a stress response and exerts a potent anorexigenic effect in rainbow trout, *Oncorhynchus mykiss* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Arginine vasotocin a key hormone in fish physiology and behaviour: a review with insights from mammalian models - PubMed [pubmed.ncbi.nlm.nih.gov]
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